

RMC-113: Application Notes and Protocols for High-Throughput Screening Assays

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Compound of Interest

Compound Name: RMC-113
Cat. No.: B15607158

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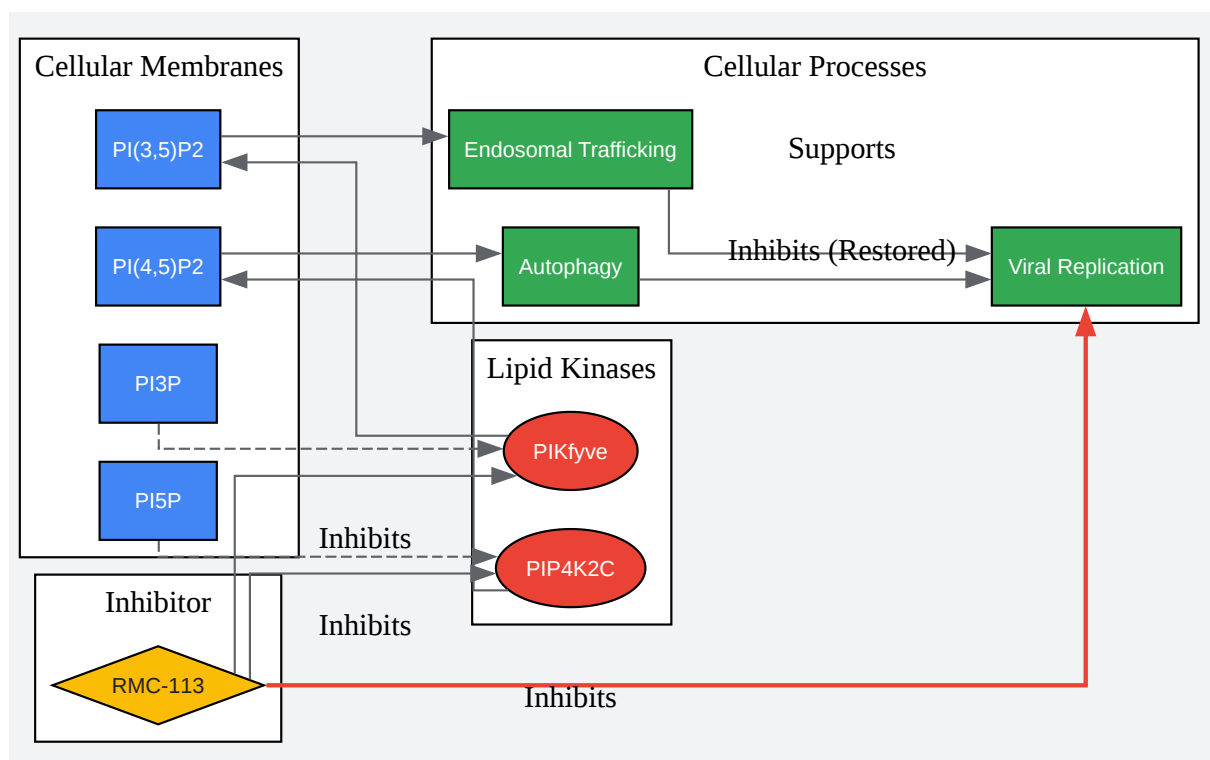
Introduction

RMC-113 is a potent small molecule inhibitor with dual selectivity for Phosphatidylinositol-5-Phosphate 4-Kinase Type 2 Gamma (PIP4K2C) and PIKfyve lipid kinases.[1][2][3] These kinases play crucial roles in various cellular processes, including endosomal trafficking, autophagy, and signal transduction.[4][5][6][7][8] The inhibitory action of **RMC-113** disrupts these pathways, making it a valuable tool for studying cellular signaling and a potential therapeutic agent. Notably, **RMC-113** has demonstrated broad-spectrum antiviral activity, particularly against RNA viruses, by reversing virus-induced impairment of autophagic flux.[2][8][9]

These application notes provide detailed protocols for utilizing **RMC-113** in high-throughput screening (HTS) assays to identify and characterize modulators of PIP4K2C and PIKfyve activity, as well as to screen for novel antiviral compounds.

Mechanism of Action and Signaling Pathway

RMC-113 exerts its biological effects by inhibiting the enzymatic activity of PIP4K2C and PIKfyve. PIKfyve is a lipid kinase that phosphorylates phosphatidylinositol 3-phosphate (PI3P) to generate phosphatidylinositol 3,5-bisphosphate (PI(3,5)P2), a key regulator of endosome and lysosome function.[4][5][10] PIP4K2C phosphorylates phosphatidylinositol 5-phosphate (PI5P) to produce phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2), another critical signaling lipid.[7][11] By inhibiting these kinases, **RMC-113** disrupts the delicate balance of phosphoinositide signaling, leading to impaired endosomal trafficking and modulation of autophagy.[4][6][8] In the context of viral infections, many viruses manipulate these pathways for their own replication and egress. **RMC-113's** ability to restore normal autophagic flux, which is often hijacked by viruses, underlies its antiviral properties.[8][9]



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Caption: Simplified signaling pathway of **RMC-113** action.

Quantitative Data Presentation

The following tables summarize the key quantitative data for **RMC-113**, providing a basis for assay design and data interpretation.

Table 1: **RMC-113** Inhibitory Activity

Target Kinase	Parameter	Value (nM)	Reference
PIP4K2C	Ki	46	[1][2][3]
PIKfyve	Ki	370	[1][2][3]

Table 2: **RMC-113** Antiviral Efficacy (EC50)

Virus	Cell Line	EC50 (μM)	Reference
SARS-CoV-2	Calu-3	0.25	[2]
rVSV-SARS-CoV-2-S	Vero	1.8	[2]
VEEV (vaccine strain)	U-87 MG	1.4	[2]
DENV2	Huh7	1.4	[2]
EBOV	Huh7	5.0	[2]
MARV	Huh7	7.8	[2]

Table 3: **RMC-113** Cytotoxicity (CC50)

Cell Line	CC50 (μM)
A549-ACE2	>20
Calu-3	>20
Vero	>20

Note: Specific CC50 values are often reported as greater than the highest tested concentration, indicating low cytotoxicity at effective concentrations.

Experimental Protocols

This section provides detailed protocols for high-throughput screening assays relevant to the study of **RMC-113** and similar molecules.

Protocol 1: In Vitro Lipid Kinase Inhibition Assay (Biochemical HTS)

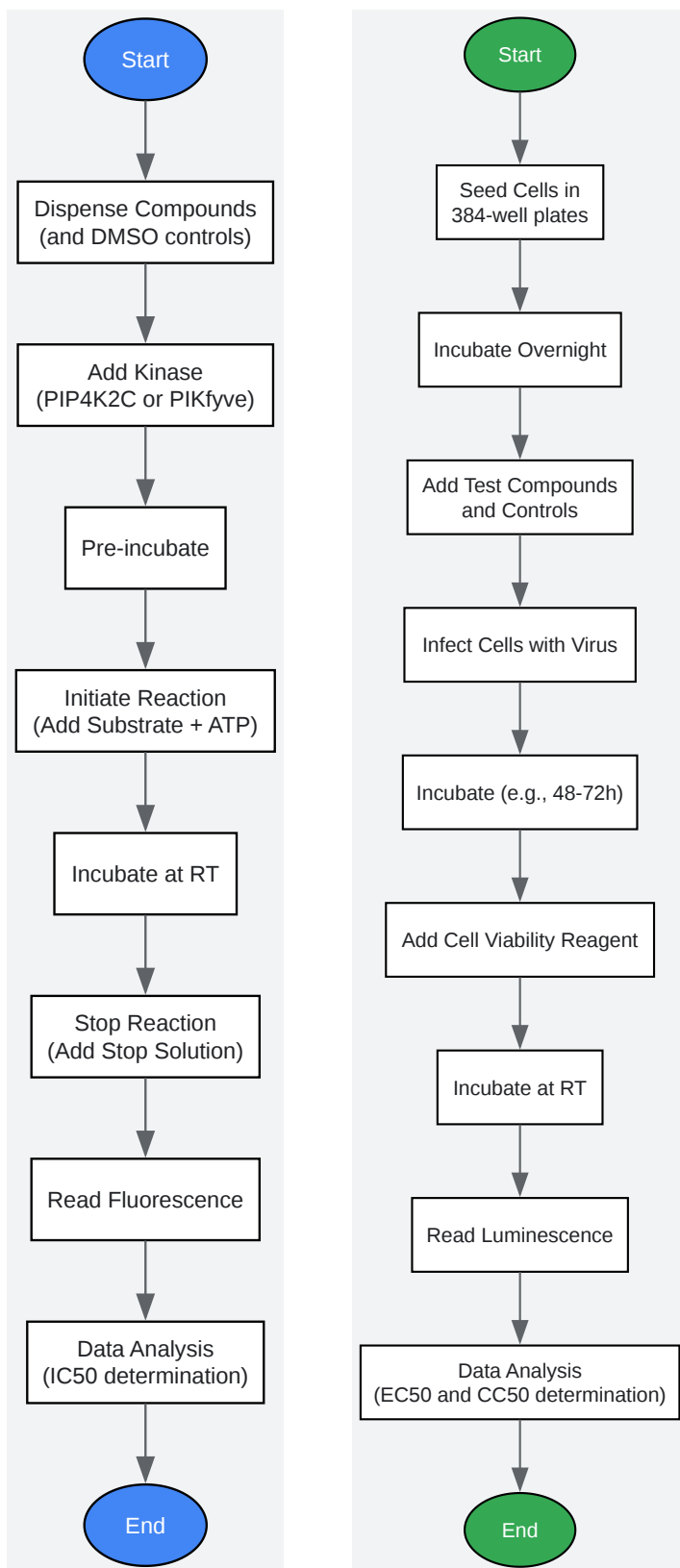
This protocol is designed to identify or characterize inhibitors of PIP4K2C or PIKfyve in a biochemical format. A fluorescence-based assay is described here, which is a common format for HTS.[\[12\]](#)[\[13\]](#)

Objective: To measure the inhibition of PIP4K2C or PIKfyve kinase activity by test compounds.

Materials:

- Recombinant human PIP4K2C or PIKfyve enzyme
- Fluorescently labeled lipid substrate (e.g., NBD-PI5P for PIP4K2C, NBD-PI3P for PIKfyve)
- ATP
- Kinase reaction buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- Test compounds (including **RMC-113** as a positive control) dissolved in DMSO
- Stop solution (e.g., EDTA in kinase buffer)
- 384-well, low-volume, black assay plates
- Plate reader capable of measuring fluorescence.

Workflow Diagram:



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